

Application of Albuterol in High-Throughput Screening for Bronchodilators

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Compound of Interest

Compound Name: *lbuterol*

Cat. No.: *B1220474*

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Albuterol, also known as salbutamol, is a short-acting β 2-adrenergic receptor agonist widely used clinically as a bronchodilator for the relief of bronchospasm in conditions such as asthma and chronic obstructive pulmonary disease (COPD).^{[1][2]} Its well-characterized mechanism of action and robust in vitro and in vivo effects make it an ideal reference compound, or positive control, in high-throughput screening (HTS) campaigns aimed at discovering novel bronchodilator agents. This document provides detailed application notes and protocols for the use of Albuterol in HTS assays designed to identify new β 2-adrenergic receptor agonists.

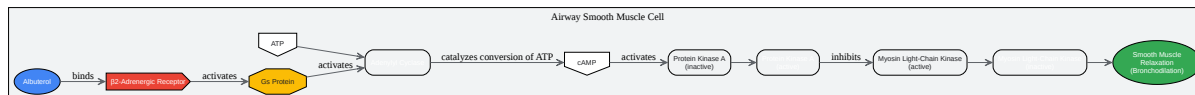
Mechanism of Action

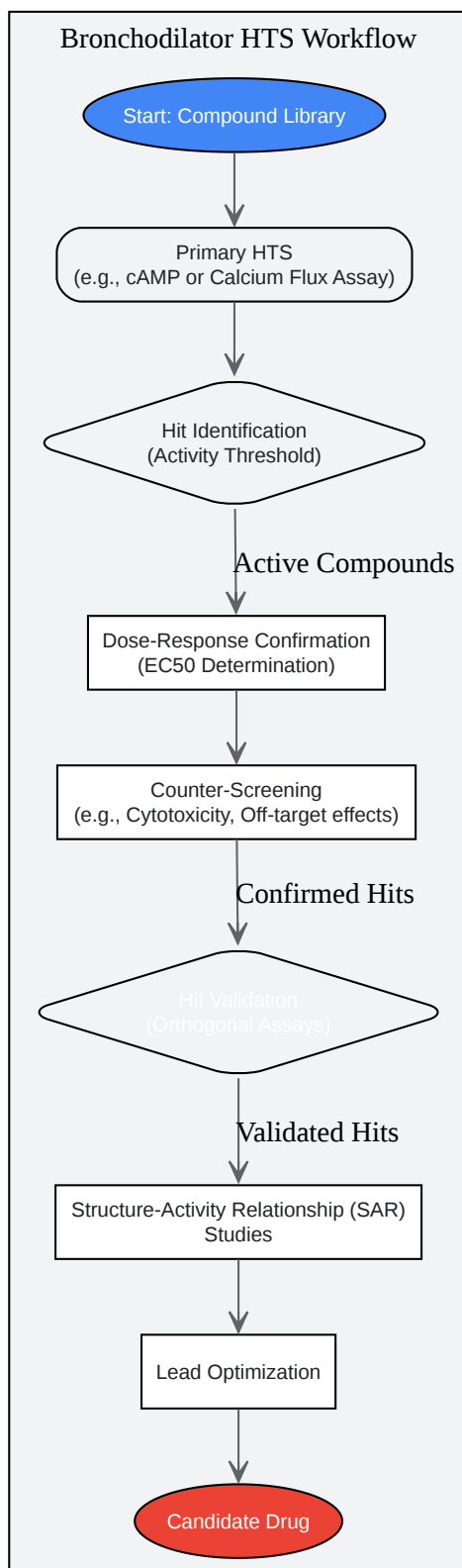
Albuterol exerts its bronchodilatory effect by selectively binding to β 2-adrenergic receptors, which are G-protein coupled receptors (GPCRs) predominantly expressed on the surface of airway smooth muscle cells.^[3] This binding event initiates a signaling cascade, as detailed below.

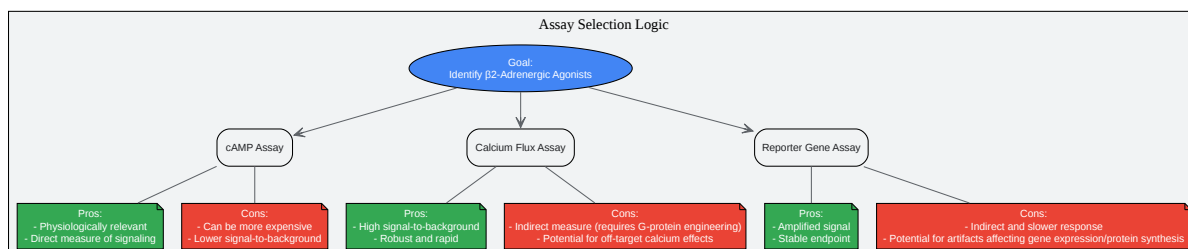
Signaling Pathway

Activation of the β 2-adrenergic receptor by an agonist like Albuterol leads to the stimulation of a coupled Gs protein. This, in turn, activates the enzyme adenylyl cyclase, which catalyzes the

conversion of ATP to cyclic adenosine monophosphate (cAMP).[3] The subsequent increase in intracellular cAMP levels activates Protein Kinase A (PKA). PKA then phosphorylates several target proteins, leading to a decrease in intracellular calcium concentrations and the inhibition of myosin light-chain kinase, ultimately resulting in smooth muscle relaxation and bronchodilation.







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References

- 1. Testing therapeutics in cell-based assays: Factors that influence the apparent potency of drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Guidelines for accurate EC50/IC50 estimation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Receptor Binding Assays for HTS and Drug Discovery - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
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